

Technical Monograph: Boc-D-Glu-OEt-DCHA

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Compound of Interest

Compound Name: *Boc-D-glu-oet dcha*

CAS No.: 449171-15-7

Cat. No.: B558527

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Characterization, Desalting Strategies, and Synthetic Utility in Peptidomimetics[1][2]

Executive Summary

Boc-D-Glu-OEt-DCHA (N- α -tert-Butoxycarbonyl-D-glutamic acid α -ethyl ester γ -dicyclohexylammonium salt) is a specialized amino acid derivative utilized primarily in the synthesis of protease-resistant peptides and peptidomimetics.

Unlike standard L-amino acids, the D-configuration confers resistance to enzymatic degradation, extending the half-life of therapeutic candidates. The inclusion of the Dicyclohexylamine (DCHA) counter-ion is a strategic chemical modification: it converts the typically oily, unstable free acid of the glutamic ester into a highly crystalline, stable solid. This ensures long-term storage stability and precise stoichiometry during weighing, which is critical for GMP-compliant synthesis.

This guide details the physicochemical properties, mandatory desalting protocols, and handling requirements for researchers integrating this building block into drug development pipelines.

Physicochemical Specifications

The following data represents the theoretical and calculated properties based on the standard structural assignment of Boc-D-Glu-OEt (α -ethyl ester, γ -free acid formed into DCHA salt).

Property	Specification
Chemical Name	Boc-D-Glu-OEt · Dicyclohexylamine
Systematic Name	N- α -t-Butoxycarbonyl-D-glutamic acid α -ethyl ester, dicyclohexylammonium salt
Molecular Formula	C ₂₄ H ₄₄ N ₂ O ₆ (C ₁₂ H ₂₁ NO ₆ · C ₁₂ H ₂₃ N)
Molecular Weight	456.62 g/mol
Component MW	Free Acid: 275.29 g/mol DCHA Base: 181.32 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in MeOH, EtOH, DCM, CHCl ₃ ; Insoluble in Water, Ether
Melting Point	Typical range for DCHA salts: 135–145 °C (Derivative dependent)
Storage	+2°C to +8°C (Desiccated); Hygroscopic

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Critical Note on Isomerism: The nomenclature "Boc-D-Glu-OEt" implies the α -carboxyl is protected as an ethyl ester, leaving the γ -carboxyl (side chain) available to form the salt. Ensure this matches your specific synthetic target, as the isomer Boc-D-Glu(OEt)-OH (γ -ester, α -salt) has distinct reactivity.

Structural Dynamics & Role of DCHA

The DCHA moiety is not merely a passive counter-ion; it is a "crystallization auxiliary."

- **Lipophilicity & Lattice Energy:** The bulky, lipophilic dicyclohexyl group disrupts the hydrogen bonding network that typically makes protected glutamic acid derivatives viscous oils. It facilitates the formation of a stable crystal lattice.
- **Purification:** The salt form allows for recrystallization (typically from EtOH/Et₂O or EtOAc/Hexane), providing a method to upgrade purity without chromatography before the critical coupling step.

Visualization: The Stability-Reactivity Trade-off

The following diagram illustrates why the salt is formed and the necessary path to reactivation.

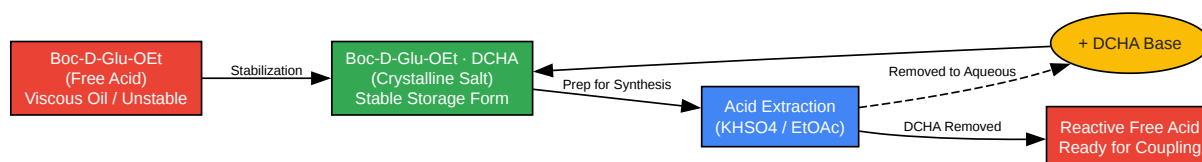


Figure 1: The Cycle of Stabilization and Activation of DCHA Salts

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Operational Protocol: DCHA Salt Removal (Desalting)

WARNING: You cannot use the DCHA salt directly in standard coupling reactions (EDC/NHS, HATU, DIC). The DCHA amine is nucleophilic and will compete with the amino component, leading to side products (amides of DCHA) and low yields. You must convert the salt to the free acid immediately prior to use.

Reagents Required^{[1][2][3]}

- Ethyl Acetate (EtOAc)
- 0.5 M Potassium Bisulfate (KHSO₄) or 10% Citric Acid (aq)
- Brine (Saturated NaCl)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Step-by-Step Methodology

- Suspension: Suspend the calculated amount of Boc-D-Glu-OEt·DCHA in EtOAc (approx. 10 mL per gram of salt). The salt may not dissolve completely initially.^[4]
- Acidification: Add an equal volume of 0.5 M KHSO₄ (preferred over HCl to prevent Boc cleavage).
- Partitioning: Transfer to a separatory funnel and shake vigorously for 2–3 minutes. The solid should dissolve as the DCHA moves to the aqueous phase and the lipophilic free acid moves to the organic phase.
- Separation: Collect the organic (upper) layer.
- Re-extraction: Extract the aqueous layer once more with a small volume of EtOAc to recover any residual product.
- Washing: Combine organic layers and wash with:
 - 1x Water
 - 1x Brine (to remove trapped water)
- Drying: Dry the organic phase over anhydrous Na₂SO₄ for 15 minutes.
- Concentration: Filter off the drying agent and evaporate the solvent in vacuo (rotary evaporator) at <40°C.
 - Result: A colorless to pale yellow viscous oil (Boc-D-Glu-OEt Free Acid). Use immediately.

Visualization: Desalting Workflow

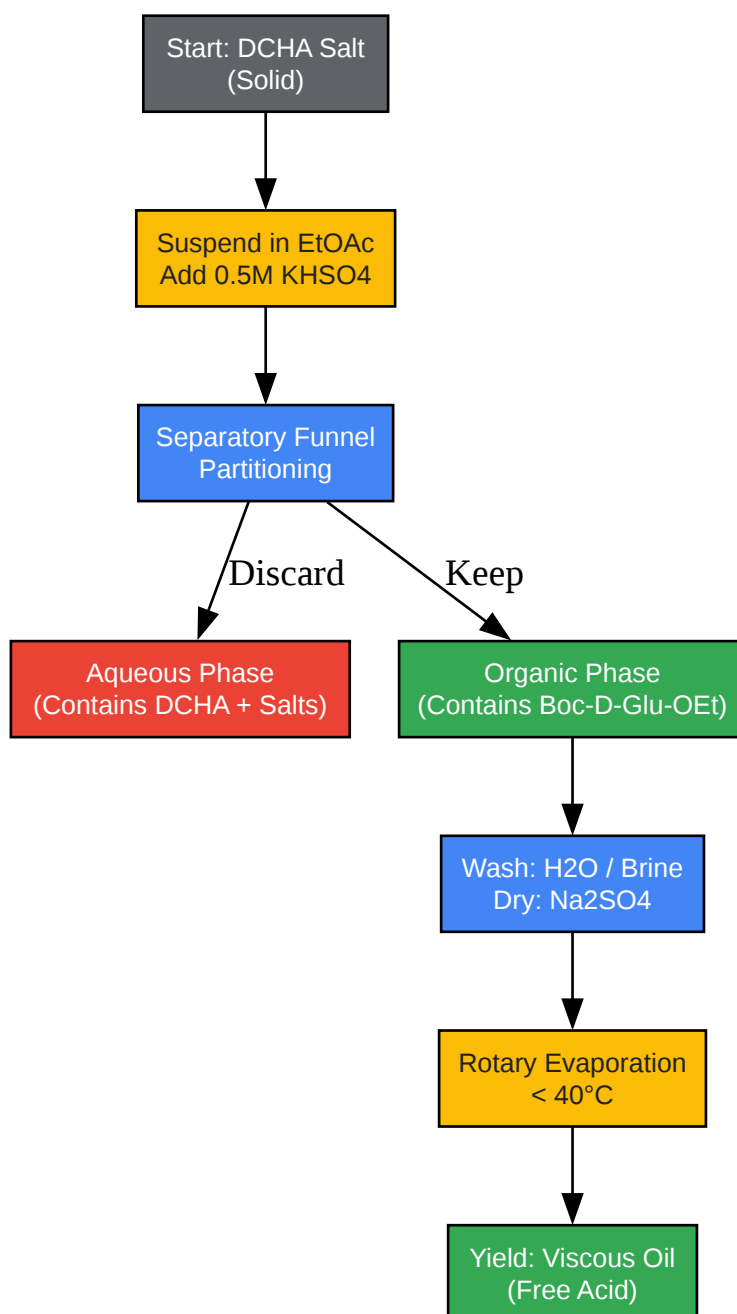


Figure 2: Critical Desalting Workflow for DCHA-Protected Amino Acids

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Synthetic Applications & Coupling Logic[5]

Once desalted, the Boc-D-Glu-OEt free acid possesses a free γ -carboxylic acid (assuming the α -ester structure). This allows for site-specific modification of the glutamic side chain.

Common Reaction Pathways:

- Side-Chain Amidation: Coupling with amines using DIC/HOBt or HATU/DIEA to create Glutamine (Gln) analogs.
- Cyclization: Intramolecular reaction with the N-terminus (after Boc removal) to form lactams (pyroglutamic derivatives), often used to constrain peptide conformation.
- Dendrimer Synthesis: The γ -carboxyl serves as a branching point for attaching other molecular payloads while the α -terminus remains protected.

Troubleshooting Tip: If the free acid oil is not used immediately, it may slowly decompose or decarboxylate. If storage is absolutely necessary, store the oil as a frozen solution in benzene or dioxane, though re-formation of the DCHA salt is preferred for long-term holds.

References

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